

Addressing batch-to-batch variability of synthetic (+)-Intermedine

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Compound of Interest

Compound Name: (+)-Intermedine

Cat. No.: B191556

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Technical Support Center: Synthetic (+)-Intermedine

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with synthetic **(+)-Intermedine**.

Frequently Asked Questions (FAQs)

Q1: What is the typical purity specification for synthetic **(+)-Intermedine**?

A1: The purity of synthetic **(+)-Intermedine** should ideally be $\geq 98\%$. According to the International Council for Harmonisation (ICH) guidelines, impurities in a new drug substance should be identified if they are present at a level above 0.1%.^{[1][2][3]} The qualification threshold, above which the impurity's biological safety must be assessed, is also typically set at 0.15% for drug substances with a maximum daily dose of less than 2 grams.^[4]

Q2: What are the common impurities that can arise during the synthesis of **(+)-Intermedine**?

A2: Impurities in synthetic **(+)-Intermedine** can originate from various sources throughout the manufacturing process.^[1] These can be broadly categorized as:

- **Organic Impurities:** These are the most common and can include unreacted starting materials, synthetic intermediates, by-products from side reactions, and degradation

products.[1][2] For instance, in a multi-step synthesis, incomplete reactions can lead to the carry-over of precursors into the final product.

- Inorganic Impurities: These may include reagents, catalysts, and filter aids used during the synthesis and purification process.[2][5]
- Residual Solvents: Solvents used during synthesis or purification may remain in the final product.[2] ICH Q3C provides a classification of residual solvents based on their toxicity.[2]

Q3: How should synthetic **(+)-Intermedine** be stored to minimize degradation?

A3: **(+)-Intermedine**, as a pyrrolizidine alkaloid, may be susceptible to hydrolysis of its ester groups and oxidation.[6] To minimize degradation, it should be stored in a cool, dry place, protected from light and moisture. For long-term storage, it is advisable to store the compound under an inert atmosphere (e.g., argon or nitrogen) at -20°C.

Q4: What is the known mechanism of toxicity for **(+)-Intermedine**?

A4: **(+)-Intermedine** exhibits hepatotoxicity (toxicity to the liver).[7][8] Its toxic effects are mediated through the induction of apoptosis (programmed cell death) in liver cells.[7][8][9] The mechanism involves the generation of excessive reactive oxygen species (ROS), which leads to mitochondrial dysfunction, release of cytochrome c, and subsequent activation of the caspase-3 pathway.[7][8]

Troubleshooting Guides

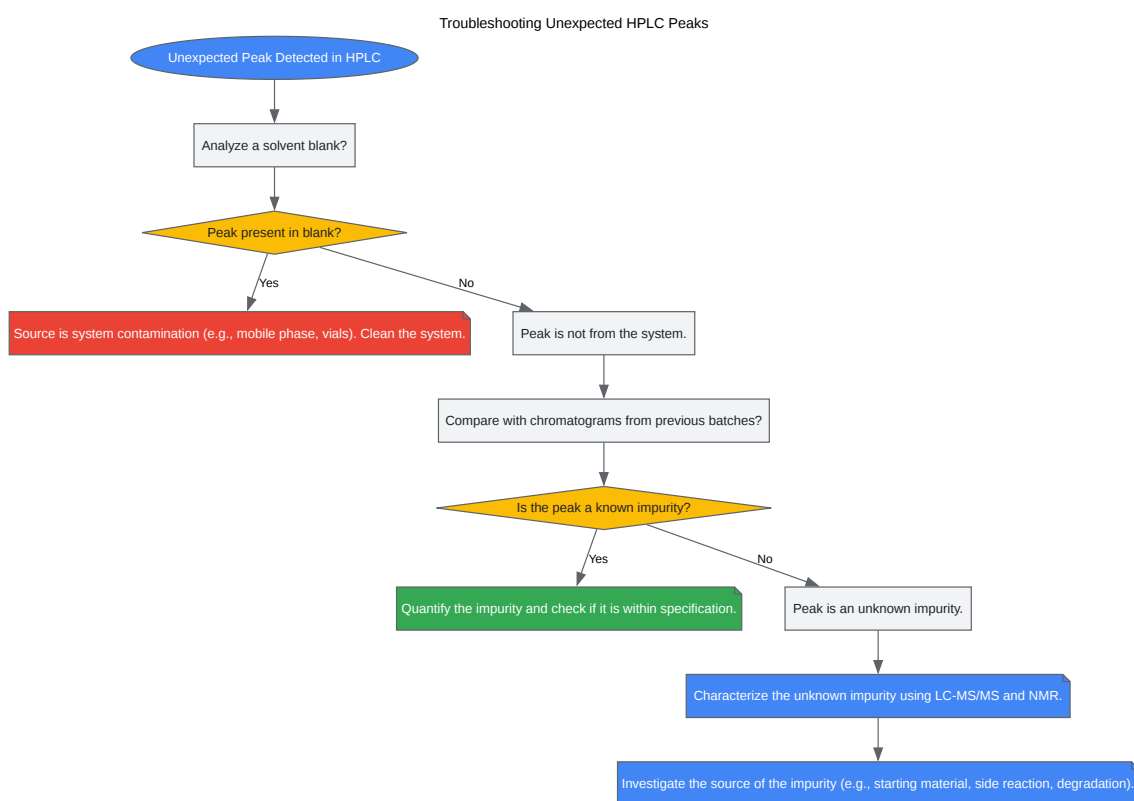
Issue 1: High Batch-to-Batch Variability in Purity and Impurity Profile

Possible Causes and Solutions

Possible Cause	Troubleshooting Steps	Recommended Analytical Techniques
Variability in Starting Materials	1. Qualify vendors and establish strict specifications for all starting materials and reagents. 2. Perform identity and purity testing on incoming raw materials before use.	HPLC, NMR, GC-MS
Inconsistent Reaction Conditions	1. Implement strict process controls for critical parameters such as temperature, reaction time, and reagent stoichiometry. 2. Utilize process analytical technology (PAT) for real-time monitoring.	In-process HPLC, Temperature probes, pH meters
Inefficient or Variable Purification	1. Optimize the purification process (e.g., crystallization, chromatography). 2. Validate the purification method to ensure consistent removal of impurities.	Preparative HPLC, Flash Chromatography
Degradation During Storage or Handling	1. Review storage conditions (temperature, humidity, light exposure). 2. Conduct stability studies to determine the appropriate shelf-life and storage conditions. ^[10]	HPLC, LC-MS/MS (for degradation products)

Issue 2: Unexpected Peaks in HPLC Chromatogram

Decision Tree for Identifying Unknown Peaks



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Caption: Decision tree for troubleshooting unexpected peaks in an HPLC chromatogram.

Experimental Protocols

Protocol 1: Purity Determination and Impurity Profiling by HPLC

- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system with a UV detector.
 - C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Reagents:
 - Acetonitrile (HPLC grade)
 - Ammonium formate
 - Formic acid
 - Ultrapure water
- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL
 - Column Temperature: 25°C
 - UV Detection: 220 nm
 - Gradient Elution:

- 0-5 min: 5% B
- 5-25 min: 5% to 95% B
- 25-30 min: 95% B
- 30-31 min: 95% to 5% B
- 31-35 min: 5% B
- Sample Preparation:
 - Accurately weigh approximately 1 mg of synthetic **(+)-Intermedine** and dissolve it in 1 mL of a 50:50 mixture of mobile phase A and B to prepare a 1 mg/mL stock solution.
 - Further dilute the stock solution to a working concentration of 0.1 mg/mL with the same diluent.
- Data Analysis:
 - Calculate the purity of **(+)-Intermedine** by the area normalization method.
 - Identify and quantify impurities against a reference standard if available. For unknown impurities, report the percentage area.

Protocol 2: Structural Confirmation by ^1H NMR Spectroscopy

- Instrumentation:
 - Nuclear Magnetic Resonance (NMR) spectrometer (e.g., 400 MHz or higher).
- Reagents:
 - Deuterated solvent (e.g., Chloroform-d, CDCl_3)
 - Tetramethylsilane (TMS) as an internal standard (optional).
- Sample Preparation:

- Dissolve 5-10 mg of synthetic **(+)-Intermedine** in approximately 0.6-0.7 mL of the deuterated solvent in an NMR tube.[\[10\]](#)
- Acquisition Parameters:
 - Pulse Program: Standard 1D proton experiment.
 - Number of Scans: 16-64 (adjust for desired signal-to-noise ratio).
 - Relaxation Delay (d1): 1-5 seconds.
 - Acquisition Time: 2-4 seconds.
- Data Processing and Analysis:
 - Apply Fourier transform, phase correction, and baseline correction to the acquired FID.
 - Integrate the peaks and assign the chemical shifts by comparing the spectrum with a reference spectrum of **(+)-Intermedine**.

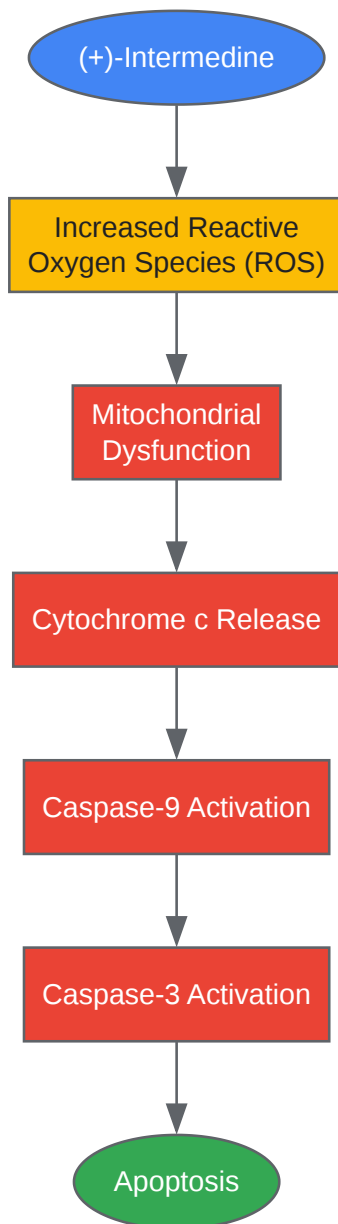
Protocol 3: Sensitive Quantification by LC-MS/MS

- Instrumentation:
 - Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system.
- Chromatographic Conditions:
 - Use the same HPLC conditions as described in Protocol 1.
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for **(+)-Intermedine** and any known impurities. For **(+)-Intermedine** (m/z 300.18), typical transitions may be monitored.
 - Optimize cone voltage and collision energy for each transition.

- Sample Preparation and Calibration:
 - Prepare a series of calibration standards of **(+)-Intermedine** in the appropriate matrix (e.g., blank plasma or solvent) to create a calibration curve.
 - Prepare quality control (QC) samples at low, medium, and high concentrations.
- Data Analysis:
 - Quantify **(+)-Intermedine** in samples by interpolating their peak areas from the calibration curve.

Signaling Pathway Diagram

Simplified Signaling Pathway of (+)-Intermedine-Induced Hepatotoxicity

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Caption: Simplified pathway of **(+)-Intermedine**-induced apoptosis in hepatocytes.

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References

- 1. Recent trends in the impurity profile of pharmaceuticals - PMC [pmc.ncbi.nlm.nih.gov]
- 2. youtube.com [youtube.com]
- 3. fda.gov [fda.gov]
- 4. researchgate.net [researchgate.net]
- 5. uspnf.com [uspnf.com]
- 6. repository.up.ac.za [repository.up.ac.za]
- 7. researchgate.net [researchgate.net]
- 8. Hepatotoxicity of Pyrrolizidine Alkaloid Compound Intermedine: Comparison with Other Pyrrolizidine Alkaloids and Its Toxicological Mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Combined Hepatotoxicity and Toxicity Mechanism of Intermedine and Lycopsamine - PMC [pmc.ncbi.nlm.nih.gov]
- 10. benchchem.com [benchchem.com]
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